

N,N-Dimethylacetamide-d9: A Technical Guide to Safe Handling and Precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N,N-Dimethylacetamide-d9*

Cat. No.: *B108396*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **N,N-Dimethylacetamide-d9** (DMAC-d9). It is intended for laboratory personnel and professionals in the pharmaceutical and chemical industries who work with this deuterated solvent. The information herein is compiled from safety data sheets and toxicological studies to ensure safe laboratory practices.

Chemical Identification and Properties

N,N-Dimethylacetamide-d9 is the deuterated analog of N,N-Dimethylacetamide (DMAC). The substitution of hydrogen with deuterium atoms does not significantly alter its chemical properties but makes it useful in specialized applications such as NMR spectroscopy and as an internal standard in mass spectrometry.^[1]

Table 1: Physical and Chemical Properties of **N,N-Dimethylacetamide-d9**

Property	Value
CAS Number	116057-81-9[2][3]
Molecular Formula	C4D9NO[2][3]
Molar Mass	96.2 g/mol [2][3]
Appearance	Liquid[4]
Boiling Point	164-166 °C[4]
Melting Point	-20 °C[4]
Flash Point	64 °C (147.2 °F) - closed cup[4]
Density	1.033 g/mL at 25 °C[4]
Refractive Index	n20/D 1.438[4]

Hazard Identification and GHS Classification

N,N-Dimethylacetamide-d9 is classified as a hazardous substance.[5] It is a combustible liquid and is harmful if it comes into contact with the skin or is inhaled.[5][6] It is also suspected of causing cancer and may damage the unborn child.[3][7]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable liquids	4	H227: Combustible liquid[3][5]
Acute toxicity, Dermal	4	H312: Harmful in contact with skin[2][7]
Acute toxicity, Inhalation	4	H332: Harmful if inhaled[2][7]
Serious eye damage/eye irritation	2	H319: Causes serious eye irritation[2][7]
Reproductive toxicity	1B	H360D: May damage the unborn child[2][7]
Carcinogenicity	2	H351: Suspected of causing cancer[3]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **N,N-Dimethylacetamide-d9**.

Handling

- Ventilation: Use only in well-ventilated areas, preferably in a chemical fume hood.[2][3]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[2][3] No smoking.[2][3]
- Personal Hygiene: Wash hands thoroughly after handling.[2] Do not eat, drink, or smoke in work areas.[2][7] Remove contaminated clothing and protective equipment before entering eating areas.[2][3]
- Equipment: Use explosion-proof electrical, ventilating, and lighting equipment.[2][3] Use only non-sparking tools.[2][3] Ground and bond containers and receiving equipment to prevent static discharge.[2][3]

Storage

- Conditions: Store in a cool, well-ventilated place.[3][5] Keep the container tightly closed.[2][3] Protect from sunlight.[2][3]
- Incompatibilities: Keep away from strong oxidizing agents.[5]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **N,N-Dimethylacetamide-d9**.

- Eye/Face Protection: Wear safety glasses with side shields or goggles.[2][8]
- Skin Protection:
 - Gloves: Wear suitable chemical-resistant gloves (e.g., Nitrile, Butyl rubber).[7] Gloves should be inspected for leaks before use.[7][8]
 - Clothing: Wear protective clothing to prevent skin contact.[8]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[5][8]

First Aid Measures

In case of exposure, follow these first aid procedures and seek medical attention.

- General Advice: If symptoms persist, call a physician.[5] Do not leave the affected person unattended.[2][7]
- Inhalation: Move the person to fresh air.[2][5] If breathing is irregular or stopped, provide artificial respiration and seek immediate medical assistance.[2][3]
- Skin Contact: Immediately take off all contaminated clothing.[2][3] Wash the affected area with plenty of soap and water.[2][3]
- Eye Contact: Rinse cautiously with water for several minutes.[2][3] Remove contact lenses, if present and easy to do.[2][3] Continue rinsing for at least 15 minutes.[5]

- Ingestion: Rinse mouth with water (only if the person is conscious).[2][3] Do NOT induce vomiting.[2][3]

Firefighting and Accidental Release Measures

Firefighting

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[2][3]
- Unsuitable Extinguishing Media: Do not use a water jet.[2][3]
- Hazards: Vapors are heavier than air and may form explosive mixtures with air.[2] Hazardous combustion products include nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[2][3]
- Firefighter Protection: Wear self-contained breathing apparatus and full protective gear.[5]

Accidental Release

- Personal Precautions: Ensure adequate ventilation.[5] Remove all sources of ignition.[5] Wear appropriate personal protective equipment.[9]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[8] Do not let the product enter drains.[8]
- Containment and Cleanup: Absorb with inert material (e.g., sand, diatomaceous earth) and place in a suitable container for disposal.[3][7]

Toxicological Information and Experimental Protocols

The toxicological data for **N,N-Dimethylacetamide-d₉** is largely based on studies of its non-deuterated analog, N,N-Dimethylacetamide (DMAC). It is important to handle the deuterated compound with the same precautions.

Table 3: Acute Toxicity Data for N,N-Dimethylacetamide

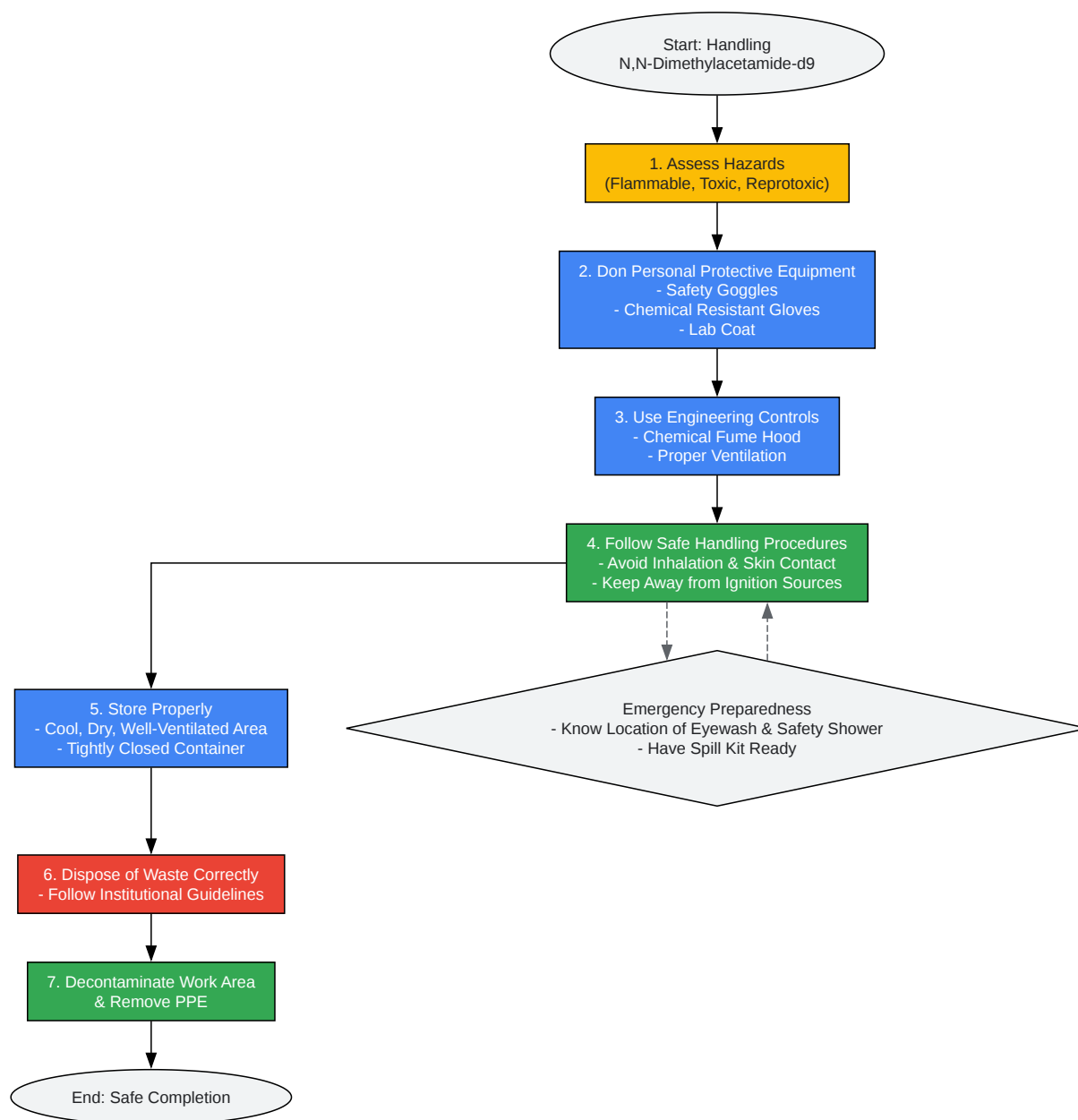
Route	Species	Value
Dermal LD50	Rabbit	2100 - 3600 mg/kg bw[2]
Dermal LD50	Rat	7500 mg/kg bw[2]
Inhalation LC50	Rat	8.81 mg/L (1 hour)[2]
Oral LD50	Rat	3000 - 6000 mg/kg bw[2]

Experimental Protocols

- **Acute Dermal Toxicity (General Protocol - OECD 402):** The acute dermal toxicity is typically determined following the OECD Test Guideline 402. In this method, the test substance is applied to a shaved area of the skin of the test animal (commonly rabbits or rats), which is approximately 10% of the total body surface area.[7] The substance is held in contact with the skin for a 24-hour period under a porous gauze dressing.[7] The animals are observed for mortality and clinical signs of toxicity for at least 14 days.[7] Body weights are recorded weekly.[7] At the end of the observation period, all animals are subjected to a gross necropsy.[7] The LD50 value is then calculated, which is the statistically estimated dose that is expected to be lethal to 50% of the tested animals.
- **Inhalation Developmental Toxicity Study in Rats:** A study on the developmental toxicity of DMAC involved exposing pregnant Sprague-Dawley rats to DMAC vapor at concentrations of 0, 100, 300, 450, or 600 ppm for 6 hours per day from gestation day 6 through 19.[3] The dams were observed for clinical signs of toxicity and body weight changes.[3] On gestation day 20, the fetuses were examined for external, visceral, and skeletal malformations.[3] This study established a No-Observed-Adverse-Effect-Level (NOAEL) for maternal and fetal toxicity at 100 ppm.[3]
- **Male Fertility Study in Rats:** In a male fertility study, male Sprague-Dawley rats were exposed to DMAC via inhalation at mean concentrations of 40, 116, and 386 ppm for 69 days.[5] These males were then mated with untreated virgin females.[5] The study evaluated effects on copulation efficiency, pregnancy rates, and pre- and post-implantation loss.[5] While increased liver weights were observed in the exposed males, no adverse effects on reproductive parameters were found at the tested concentrations.[5]

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **N,N-Dimethylacetamide-d9**.



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Safe Handling Workflow for N,N-Dimethylacetamide-d9

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- To cite this document: BenchChem. [N,N-Dimethylacetamide-d9: A Technical Guide to Safe Handling and Precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108396#n-n-dimethylacetamide-d9-safety-and-handling-precautions]

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